

Application Notes and Protocols for In Vivo Animal Studies with Galidesivir

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Compound of Interest

Compound Name: *Galidesivir dihydrochloride*

CAS No.: 1373208-51-5

Cat. No.: B12368105

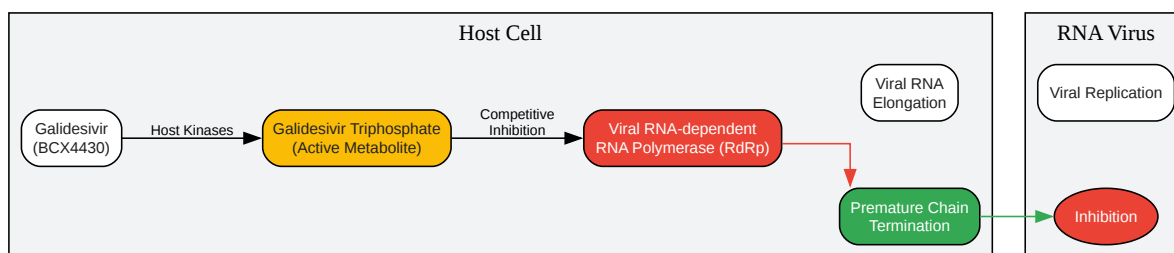
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended dosages and experimental protocols for in vivo animal studies of Galidesivir (BCX4430), a broad-spectrum antiviral agent. The information is compiled from various preclinical studies against several RNA viruses.

Mechanism of Action

Galidesivir is an adenosine nucleoside analog. Following administration, it is converted by host cellular kinases into its active triphosphate form. This active metabolite then acts as a competitive inhibitor of viral RNA-dependent RNA polymerase (RdRp), leading to premature chain termination of the nascent viral RNA and subsequent inhibition of viral replication.^{[1][2][3]}



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Caption: Mechanism of action of Galidesivir.

Recommended Dosages in Animal Models

The effective dosage of Galidesivir varies depending on the animal model, the target virus, and the timing of administration post-infection. The use of a loading dose followed by maintenance doses has been shown to be an effective strategy in several studies.^{[1][2]}

Animal Model	Virus	Route of Administration	Loading Dose (mg/kg)	Maintenance Dose (mg/kg)	Dosing Frequency	Treatment Duration	Survival Rate (%)	Reference
Rhesus Macaque	Ebola Virus	Intramuscular (IM)	100 (on day 2 post-infection)	25	Twice Daily (BID)	11 days	100	[4]
Rhesus Macaque	Ebola Virus	Intramuscular (IM)	100 (on day 3 post-infection)	25	Twice Daily (BID)	11 days	67	[4]
Rhesus Macaque	Zika Virus	Intramuscular (IM)	100	25	Twice Daily (BID)	9 days	Significant protection	[3][5]
Cynomolgus Macaque	Marburg Virus	Intramuscular (IM)	-	15	Twice Daily (BID)	14 days	100 (when dosed up to 48h post-infection)	[6]
Mouse	Ebola Virus	Intramuscular (IM) / Peroral (PO)	-	30	Not Specified	Not Specified	High	[1]
Syrian Golden	Rift Valley	Intraperitoneal (IP)	400 (30 min prior to	100	Twice Daily (BID)	Not Specified	70	

Hamster	Fever Virus		challenge					
Syrian Golden Hamster	SARS-CoV-2	Intraperitoneal (IP)	-	100	Twice Daily (BID)	6-8 days	Reduced lung pathology	[7]
Syrian Golden Hamster	Yellow Fever Virus	Intraperitoneal (IP)	-	200 (total daily dose)	Twice Daily (BID)	Not Specified	High	[1]

Experimental Protocols

Formulation and Administration of Galidesivir

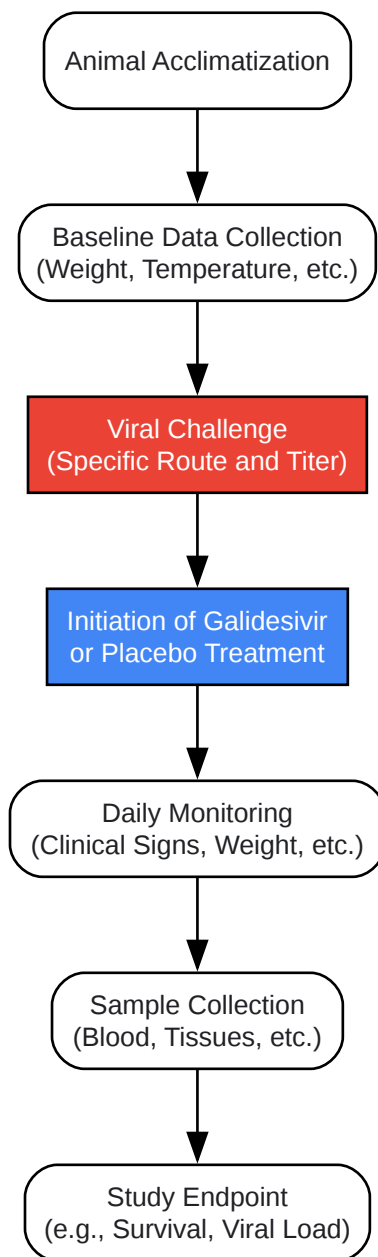
Vehicle: Galidesivir (BCX4430) dihydrochloride powder can be reconstituted in Lactated Ringer's Injection, USP.[7] For intramuscular injections in human studies, lidocaine has been co-administered to reduce injection site pain.[8]

Protocols:

- Intramuscular (IM) Injection (Rhesus Macaques):
 - Reconstitute **Galidesivir dihydrochloride** powder in Lactated Ringer's Solution to the desired concentration.
 - Administer the calculated volume of the solution via deep intramuscular injection. For larger volumes, consider splitting the dose into multiple injection sites.
- Intraperitoneal (IP) Injection (Hamsters):
 - Prepare the Galidesivir solution in Lactated Ringer's Solution.
 - Administer the appropriate volume of the solution via intraperitoneal injection.

Viral Challenge Protocols

General Workflow for In Vivo Efficacy Studies:

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Caption: General experimental workflow.

Specific Viral Challenge Examples:

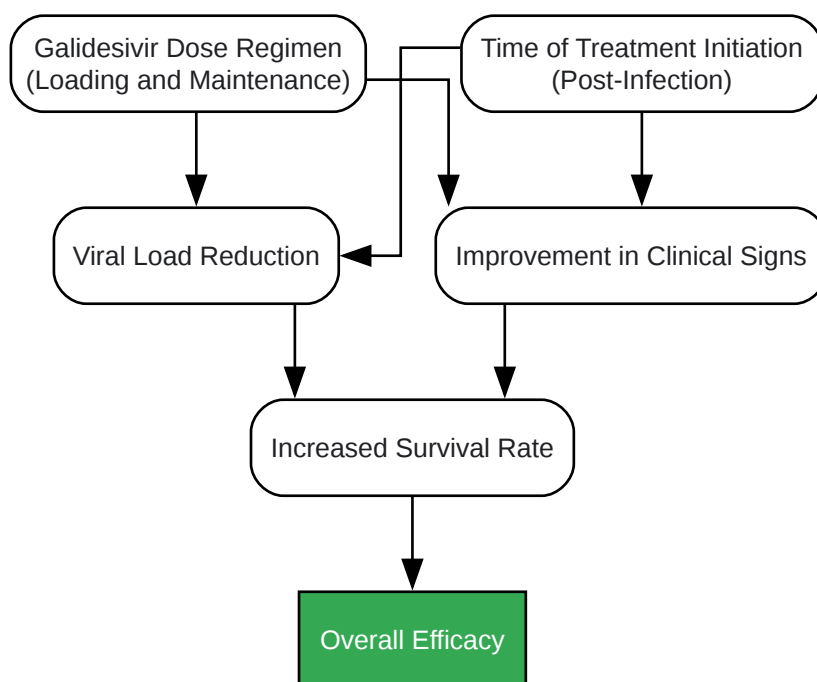
- Ebola Virus (Rhesus Macaques):

- Virus Strain: Zaire ebolavirus (specific strain may vary, e.g., Makona).
- Challenge Dose: Target dose of approximately 1,000 plaque-forming units (PFU).
- Route of Inoculation: Intramuscular.[\[4\]](#)
- Zika Virus (Rhesus Macaques):
 - Virus Strain: Puerto Rican ZIKV isolate.
 - Challenge Dose: 1×10^5 TCID₅₀.
 - Route of Inoculation: Subcutaneous (SC) or Intravaginal (IVAG).[\[3\]](#)[\[5\]](#)
- Marburg Virus (Cynomolgus Macaques):
 - Challenge: Details on the specific virus strain and titer are important for study replication. Studies have shown high survival when treatment is initiated up to 48 hours post-infection. [\[6\]](#)
- SARS-CoV-2 (Syrian Golden Hamsters):
 - Virus Strain: Specific isolate of SARS-CoV-2.
 - Challenge Dose: Target dose of 1×10^4 PFU.
 - Route of Inoculation: Intranasal instillation.[\[7\]](#)

Data Presentation and Analysis

All quantitative data, including viral loads, clinical scores, and survival rates, should be meticulously recorded and analyzed.

Logical Relationship for Dose-Response Evaluation:



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Caption: Factors influencing efficacy.

Important Considerations

- **Animal Welfare:** All animal experiments must be conducted in accordance with institutional and national guidelines for the ethical care and use of laboratory animals.
- **Biosafety:** Studies involving highly pathogenic viruses such as Ebola and Marburg must be performed in appropriate biosafety level 4 (BSL-4) facilities.
- **Pharmacokinetics:** The pharmacokinetic profile of Galidesivir can vary between species. It is characterized by rapid absorption and an extended terminal elimination phase.[8]
- **Toxicity:** In hamsters, toxicity has been observed at a dose of 300 mg/kg/day administered intraperitoneally over 7 days.[1]

These application notes and protocols are intended as a guide. Researchers should adapt the methodologies to their specific experimental needs and consult the primary literature for further details.

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